

3-nitrobenzenesulfonic acid hydrate structure and molecular weight

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Compound of Interest

Compound Name: 3-nitrobenzenesulfonic Acid
Hydrate

Cat. No.: B3155184

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An In-Depth Technical Guide to the Structure and Molecular Weight of **3-Nitrobenzenesulfonic Acid Hydrate**

Introduction

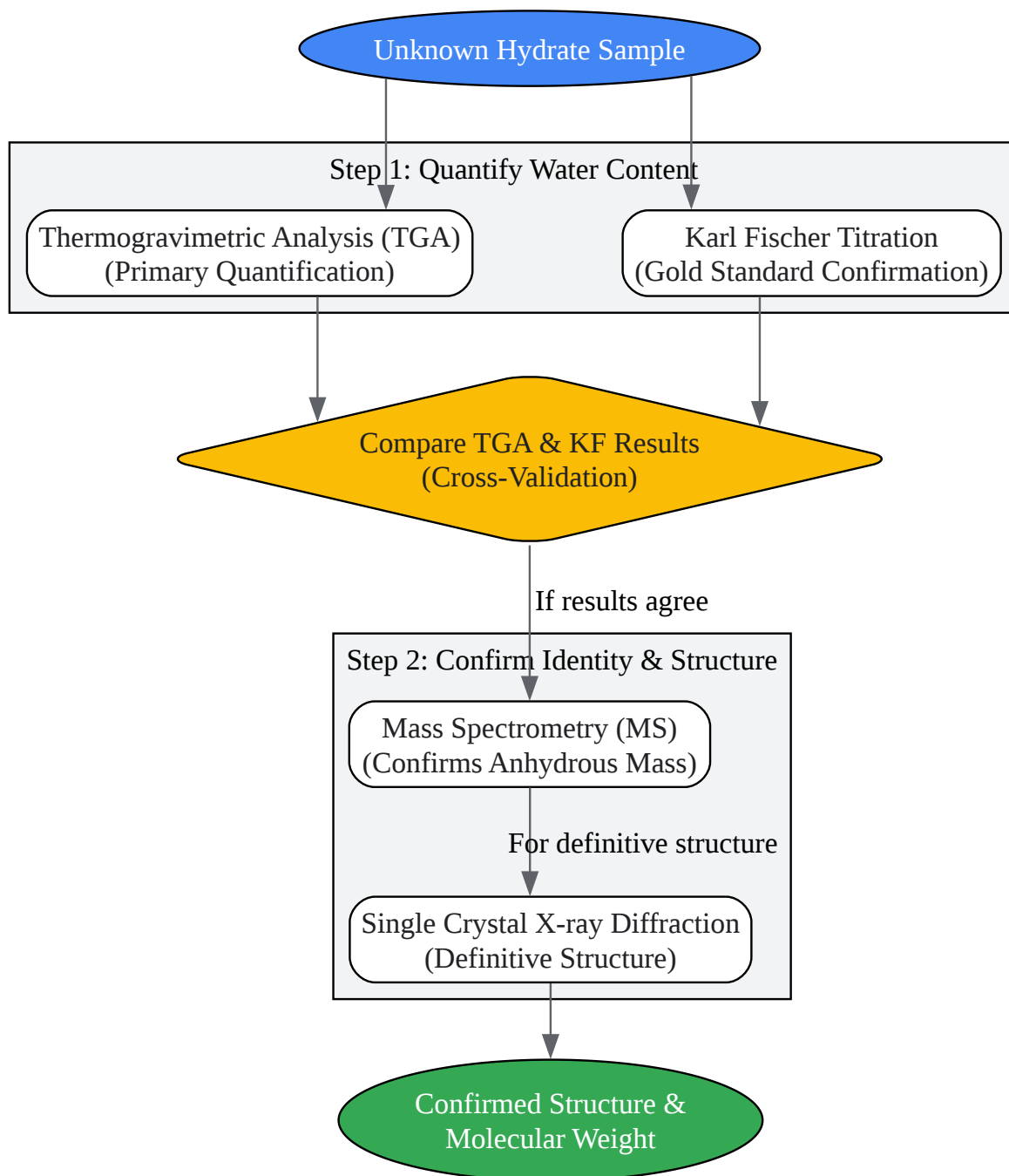
3-Nitrobenzenesulfonic acid, also known as m-nitrobenzenesulfonic acid, is a significant organic compound widely utilized in industrial synthesis. It serves primarily as a mild oxidizing agent and a key intermediate in the manufacturing of various dyes and pharmaceuticals.[1] Like many polar organic compounds, 3-nitrobenzenesulfonic acid can incorporate water molecules into its crystal structure to form hydrates. The presence and quantity of this "water of crystallization" are not trivial; they directly impact the compound's molecular weight, stability, solubility, and overall quality.[2]

For researchers, scientists, and drug development professionals, an accurate characterization of the hydration state is paramount. An incorrect assumption about hydration can lead to significant errors in stoichiometry, dosage calculations, and process validation. This guide provides a comprehensive, field-proven framework for the structural and molecular weight characterization of **3-nitrobenzenesulfonic acid hydrate**, grounding its protocols in the principles of scientific integrity and experimental causality.

Part 1: The Anhydrous Core Molecule

Before delving into the hydrate, it is essential to understand the foundational molecule.

Anhydrous 3-nitrobenzenesulfonic acid is an aromatic compound characterized by a benzene ring substituted with a sulfonic acid group ($-\text{SO}_3\text{H}$) and a nitro group ($-\text{NO}_2$) at the meta (3-) position.



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References

- 1. 3-NITROBENZENESULFONIC ACID | 98-47-5 [chemicalbook.com]
- 2. Water of crystallization - Wikipedia [en.wikipedia.org]
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